

Comparative Analysis of Experimental Data: Terretonin and Tretinoin

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Compound of Interest

Compound Name: Terretonin

Cat. No.: B12367902

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This guide provides a comparative overview of published experimental data for **Terretonin**, a fungal meroterpenoid, and Tretinoin, a well-established retinoid compound. Due to the limited availability of extensive, reproducible experimental data for **Terretonin**, this guide also includes a comprehensive comparison of Tretinoin with its therapeutic alternatives to serve as a valuable resource for researchers, scientists, and drug development professionals.

Part 1: Reproducibility of Terretonin Experimental Data

Terretonins are a class of meroterpenoids primarily isolated from *Aspergillus* species.^[1] Various forms, such as **Terretonin** N, M, G, and P, have been identified, with preliminary studies indicating potential cytotoxic and antimicrobial activities.^{[2][3][4][5]}

Quantitative Data Summary

The following tables summarize the available quantitative data from published studies on **Terretonin** N and **Terretonin** G.

Table 1: Cytotoxicity of **Terretonin** N

Cell Line	Cancer Type	IC50 (µg/mL)
PC-3	Prostate Adenocarcinoma	7.4
SKOV3	Ovarian Adenocarcinoma	1.2

Table 2: Antimicrobial Activity of **Terretonin G**

Bacterial Strain	Gram Type	Method	Result	Reference
Staphylococcus aureus	Gram-positive	Disk Diffusion (20 µg/disk)	10 mm inhibition zone	
Bacillus subtilis	Gram-positive	Disk Diffusion (20 µg/disk)	8 mm inhibition zone	
Micrococcus luteus	Gram-positive	Disk Diffusion (20 µg/disk)	8 mm inhibition zone	

Experimental Protocols

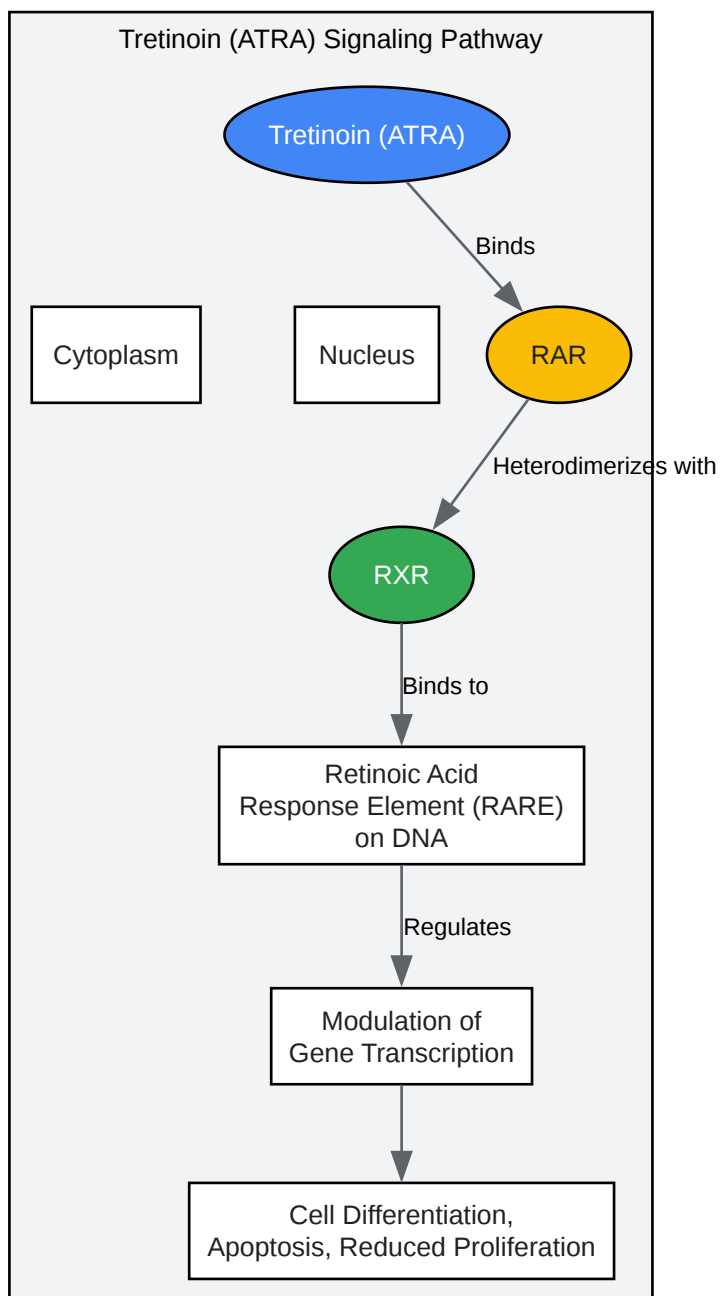
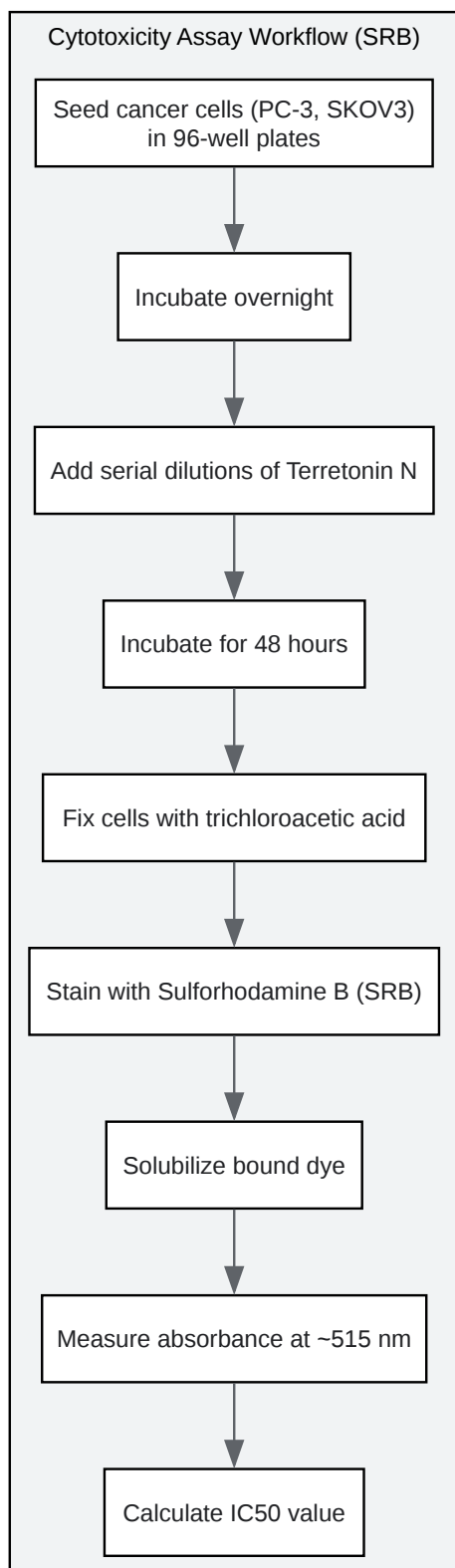
Cytotoxicity Assay for **Terretonin N** (Sulforhodamine B Assay)

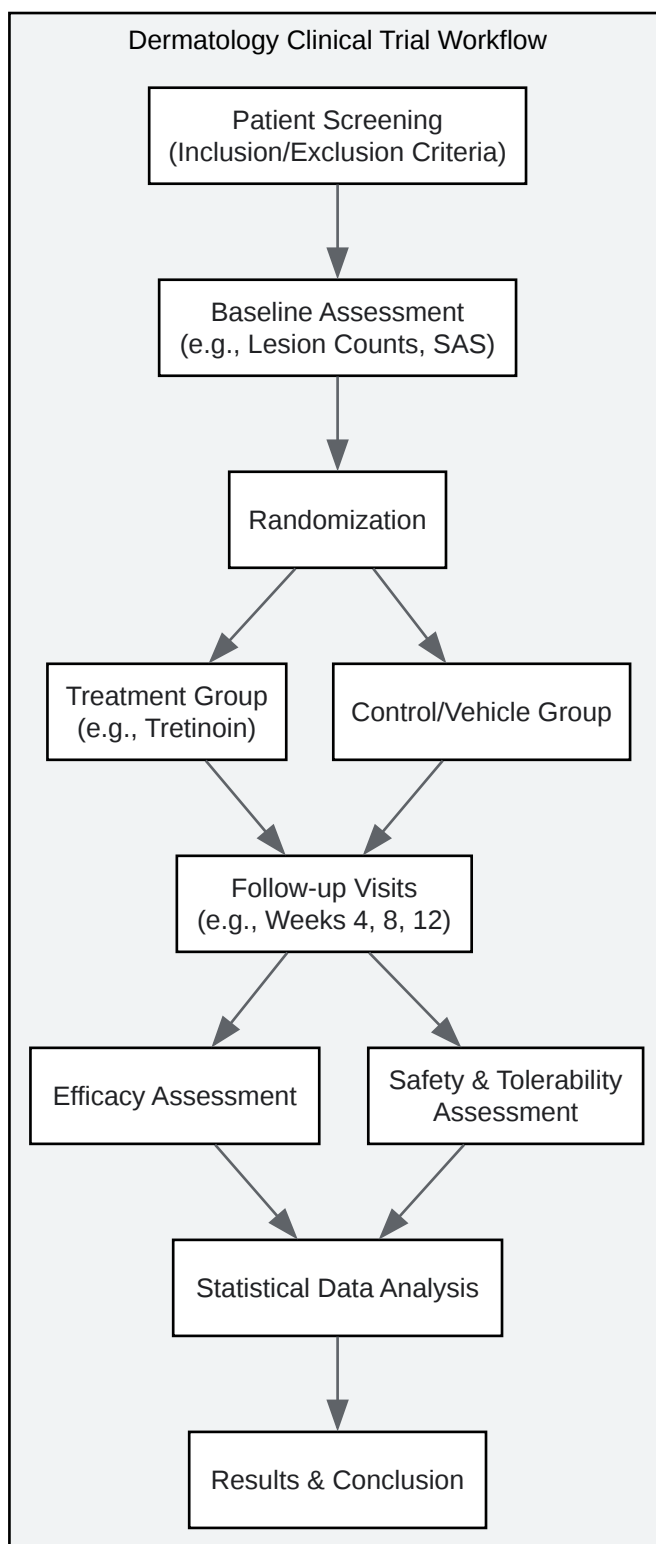
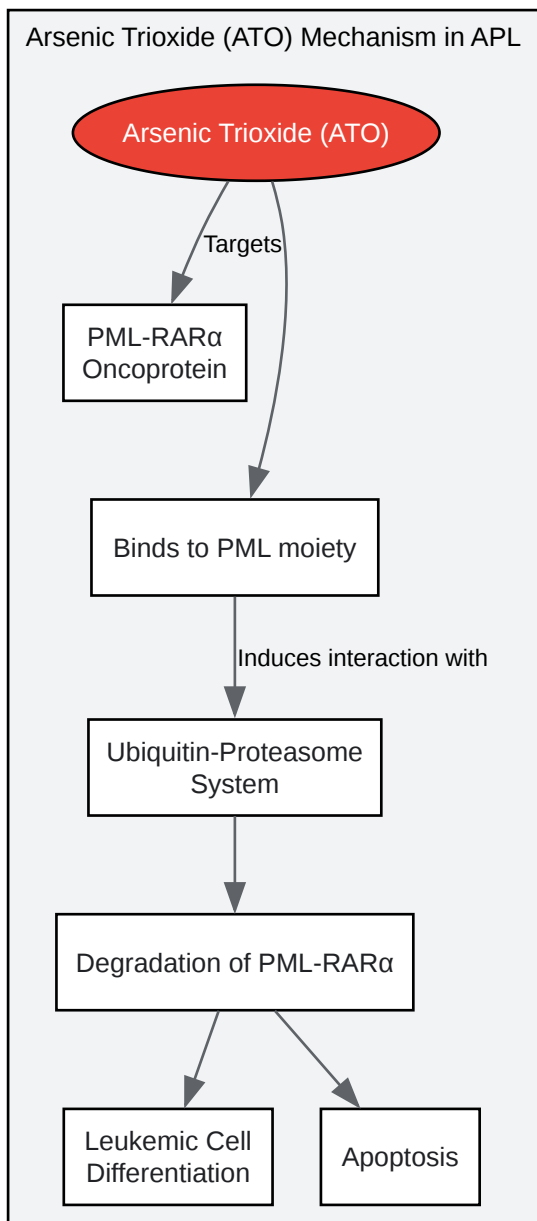
The cytotoxicity of **Terretonin N** was determined using the Sulforhodamine B (SRB) assay. PC-3 and SKOV3 cancer cell lines were treated with serial concentrations of **Terretonin N** (ranging from 0.001 to 1000 µg/mL). The SRB assay evaluates cell viability by staining total cellular protein with the SRB dye. The IC50 value, the concentration at which 50% of cell growth is inhibited, was then calculated.

Antimicrobial Activity Assay for **Terretonin G** (Disk Diffusion Method)

The antibacterial activity of **Terretonin G** was assessed using the agar disk diffusion method. Paper disks impregnated with a 20 µg concentration of **Terretonin G** were placed on agar plates previously inoculated with the test bacteria (*S. aureus*, *B. subtilis*, and *M. luteus*). The plates were incubated, and the diameter of the zone of growth inhibition around each disk was measured in millimeters. This zone size is indicative of the compound's antibacterial potency.

Visualizations: Experimental Workflow





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